

toxicological data and safety precautions for fluorobenzene

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An In-Depth Technical Guide to the Toxicological Data and Safety Precautions for **Fluorobenzene**

Executive Summary

Fluorobenzene (C₆H₅F) is a colorless, flammable liquid with a characteristic aromatic odor, widely used as a solvent, a reagent in chemical synthesis, and as an intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]} This guide provides a comprehensive overview of its toxicological profile and essential safety precautions for its handling, storage, and disposal. It is intended for researchers, scientists, and professionals in drug development who may work with this chemical. The information compiled herein is based on safety data sheets, toxicological databases, and regulatory information.

Toxicological Data

The toxicological effects of **fluorobenzene** have been evaluated through various in vivo and in vitro studies. The primary hazards include severe eye irritation, flammability, and potential target organ effects with repeated exposure.^{[3][4][5]}

Quantitative Toxicity Data

The following tables summarize the acute toxicity and ecotoxicity data for **fluorobenzene**.

Table 1: Acute Toxicity of **Fluorobenzene**

Test Type	Route of Exposure	Species	Value	Reference(s)
LD50	Oral	Rat	4399 mg/kg	[3] [5] [6] [7] [8] [9]
LC50	Inhalation	Rat	26,908 mg/m ³	[3] [10]
LC50	Inhalation	Rat	24.4 - 26.9 mg/L (4h)	[7] [8]
LC50	Inhalation	Mouse	45,000 mg/m ³ (2h)	[3]

Table 2: Irritation and Sensitization Data

Test Type	Species	Result	Reference(s)
Skin Corrosion/Irritation	Rabbit	No skin irritation	[5] [6]
Serious Eye Damage/Irritation	Rabbit	Severe eye irritation / Causes serious eye damage	[5] [6] [11] [12]
Skin Sensitization	Guinea Pig	Not a skin sensitizer	[5] [6]

Table 3: Genotoxicity and Carcinogenicity

Test Type	System	Result	Reference(s)
Germ Cell Mutagenicity	Ames Test (S. typhimurium)	Negative	[5][13]
Germ Cell Mutagenicity	Mouse Lymphoma Assay	Negative	[5]
Germ Cell Mutagenicity	Mouse Micronucleus Assay	Negative	[13]
Carcinogenicity	IARC, NTP, ACGIH, OSHA	Not classified as a carcinogen	[3][5][11]
Carcinogenicity Assessment	U.S. EPA	Inadequate information to assess carcinogenic potential	[10][13]

Table 4: Ecotoxicity Data

Test Type	Species	Value	Reference(s)
Acute Toxicity to Fish	Rainbow Trout	LC50: 10.3 mg/L (96h)	[7][11]
Acute Toxicity to Fish	(Not specified)	LC50: 6.6 mg/L (6h)	[7][11]
Acute Toxicity to Daphnia	(Not specified)	EC50: 7.37 mg/L (24h)	[8]
Acute Toxicity to Algae	(Not specified)	EC50: 12.5 mg/L (96h)	[8]

Health Effects Summary

- Acute Effects: Inhalation can irritate the nose and throat and may cause symptoms like headache, dizziness, nausea, and weakness.[2][3][4] Direct contact causes severe eye irritation and may lead to serious damage.[5][14] Skin contact can cause irritation, and prolonged exposure may lead to defatting and dermatitis.[3]

- Chronic Effects: Repeated exposure may cause damage to the lungs, liver, and kidneys, and affect the nervous system.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Protocols

The toxicological data presented are based on standardized testing guidelines. Below are brief descriptions of the methodologies for key experiments cited.

Skin Irritation/Corrosion (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause skin irritation. A small amount of the test substance (**fluorobenzene**) is applied to the shaved skin of a test animal, typically a rabbit. The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The results for **fluorobenzene** indicate it is not a skin irritant under these test conditions.[\[5\]](#)[\[6\]](#)

Eye Irritation/Corrosion (Method not specified, but consistent with OECD 405)

To assess eye irritation potential, a measured amount of the substance is instilled into one eye of a test animal (e.g., a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points after instillation.

Fluorobenzene has been shown to cause severe eye irritation and damage.[\[5\]](#)[\[6\]](#)[\[11\]](#)

Bacterial Reverse Mutation Test (Ames Test; OECD Test Guideline 471)

The Ames test uses several strains of the bacterium *Salmonella typhimurium* with pre-existing mutations that render them unable to synthesize histidine. The bacteria are exposed to the test substance (**fluorobenzene**) with and without a metabolic activation system (e.g., a rat liver extract, S9 mix). If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on a histidine-free medium. **Fluorobenzene** has tested negative in the Ames test.[\[5\]](#)[\[13\]](#)

In Vivo Micronucleus Assay (OECD Test Guideline 474)

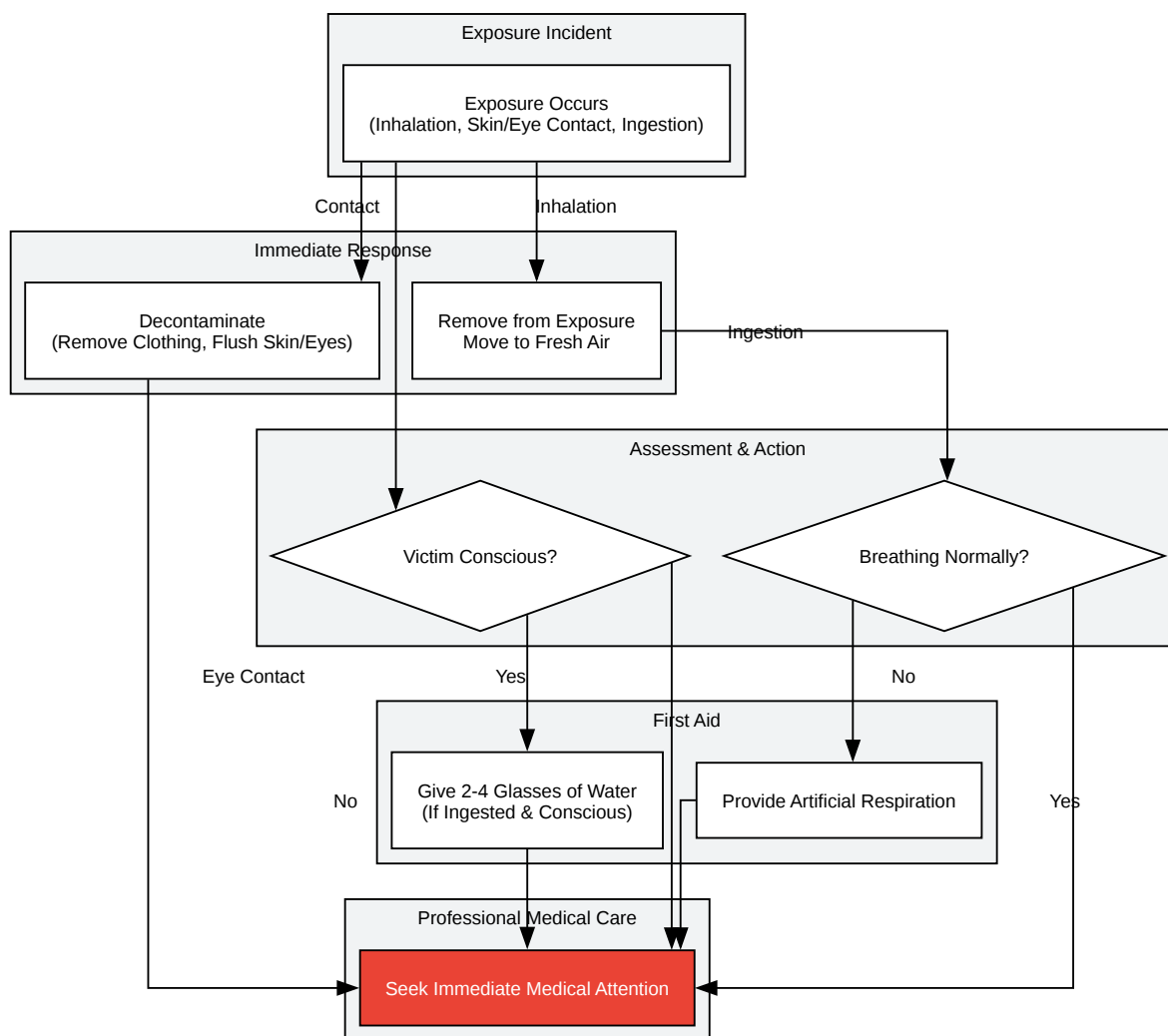
This assay detects damage to chromosomes or the mitotic apparatus. Mice are exposed to **fluorobenzene**, and their bone marrow is analyzed for the presence of micronuclei in polychromatic erythrocytes (PCEs). An increase in micronucleated PCEs indicates that the substance is clastogenic (chromosome-breaking) or aneugenic (causes chromosome loss). **Fluorobenzene** was reported to be negative in a mouse micronucleus assay.[\[13\]](#)

Safety Precautions and Handling

Given its hazardous properties, strict safety protocols must be followed when handling **fluorobenzene**.

First Aid Measures

- Inhalation: Remove the individual from the exposure area to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[3\]](#)[\[12\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with plenty of water for at least 15 minutes.[\[3\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[3\]](#)[\[5\]](#)[\[14\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[\[3\]](#)



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Caption: Emergency first aid workflow for **fluorobenzene** exposure.

Fire and Explosion Hazards

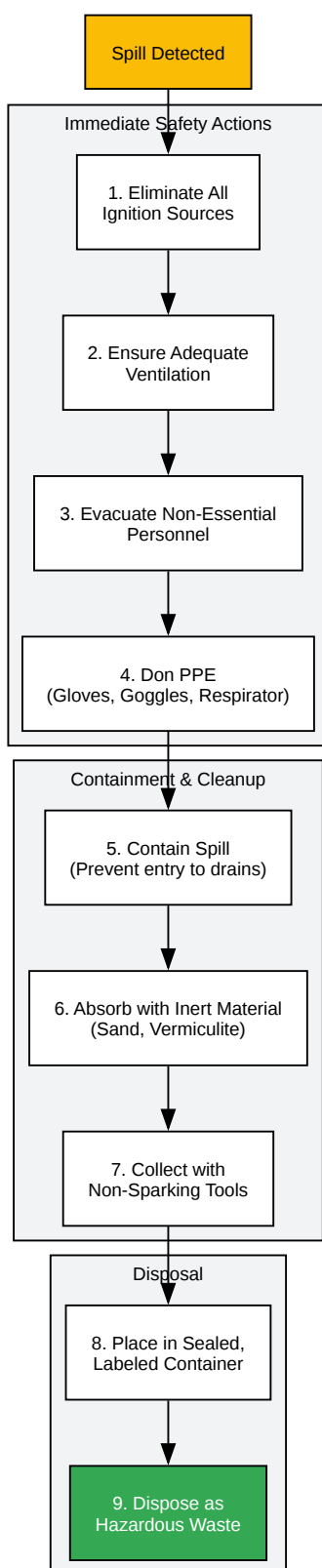
Fluorobenzene is a highly flammable liquid and vapor with a low flash point of -15°C (5°F).^[3]^[4]^[10] Its vapors are heavier than air and can travel a considerable distance to a source of ignition and flash back.^[1]^[5]^[6] Vapors may form explosive mixtures with air.^[5]^[6]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), water spray, or alcohol-resistant foam.^[4]^[12]
- Unsuitable Extinguishing Media: Do not use a full water jet, as it may spread the fire.^[15]
- Hazardous Combustion Products: Fire may produce poisonous gases, including carbon monoxide, carbon dioxide, and hydrogen fluoride.^[1]^[3]^[4]
- Firefighting Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[3] Use water spray to keep fire-exposed containers cool.^[3]

Accidental Release Measures

In the event of a spill, immediate action is required to prevent fire and environmental contamination.

- Personal Precautions: Evacuate unnecessary personnel. Remove all sources of ignition (flames, sparks, hot surfaces).^[4] Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including respiratory protection.^[15]
- Environmental Precautions: Prevent the spill from entering sewers, surface water, or ground water.^[15]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.^[1]^[4] Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.^[3]^[4]

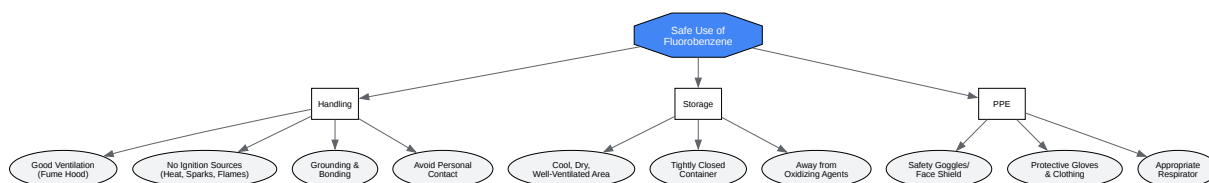


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Caption: Workflow for responding to an accidental **fluorobenzene** spill.

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.[3] Keep away from heat, sparks, open flames, and other ignition sources.[4][5] Ground and bond containers when transferring material to prevent static discharge.[3][4] Avoid contact with eyes, skin, and clothing.[3]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[3][4] Keep containers tightly closed.[3][5] Store in a designated flammables area.[3]



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Caption: Logical relationships for safe handling and storage of **fluorobenzene**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] Respirator use must follow OSHA respirator regulations (29 CFR 1910.134).[3]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[3]
- Conditions to Avoid: Heat, flames, sparks, ignition sources, and electrostatic charges.[3][4]
- Incompatible Materials: Incompatible with strong oxidizing agents.[3][10]
- Hazardous Decomposition Products: Does not decompose under normal use.[15] In a fire, it can produce carbon monoxide, carbon dioxide, and hydrogen fluoride.[1][3]
- Hazardous Polymerization: Has not been reported to occur.[3]

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